

# Technical Guide: Dodecyl Hydrogen Phthalate-d4 Isotope Labeled

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## Compound of Interest

Compound Name: Dodecyl Phthalate-d4

Cat. No.: B1160526

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Precision Analytics for Long-Chain Phthalate Metabolites

## Executive Summary

In the high-stakes arena of pharmacokinetic profiling and environmental biomonitoring, Dodecyl hydrogen phthalate-d4 (MDP-d4) serves as the critical internal standard for quantifying exposure to Di-dodecyl phthalate (DDP). As a long-chain phthalate metabolite, the unlabeled analog (MDP) exhibits significant lipophilicity and surface adsorption ("stickiness"), making accurate quantitation without a stable isotope-labeled internal standard (SIL-IS) nearly impossible due to matrix effects and ionization suppression.

This guide provides a definitive reference for the nomenclature, physicochemical properties, and validated LC-MS/MS workflows for MDP-d4, designed for researchers requiring absolute rigor in trace analysis.

## Part 1: Nomenclature & Synonyms

**Core Directive:** Precision in chemical identification is non-negotiable to avoid sourcing errors, particularly distinguishing between ring-labeled and chain-labeled isotopes.

The target compound is a Ring-Labeled deuterium isotope. The deuterium atoms are located on the benzene ring (positions 3, 4, 5, 6), ensuring the label is retained even if the alkyl chain undergoes metabolic degradation (though rare for the monoester).

## Validated Synonym Table

Category	Primary Name / Synonym	Notes
IUPAC Name	1,2-Benzenedicarboxylic acid, 1-dodecyl ester-d4	The most chemically accurate descriptor.
Common Name	Dodecyl hydrogen phthalate-d4	"Hydrogen" denotes the free carboxylic acid group.[1]
Alternate Common	Mono-n-dodecyl phthalate-d4	Often abbreviated as MDP-d4 or mDP-d4.
Industrial Synonym	Monolauryl phthalate-d4	"Lauryl" is the industrial nomenclature for the C12 alkyl chain.
CAS Number (Labeled)	2732763-22-1	Specific to the ring-d4 variant. [1][2]
CAS Number (Unlabeled)	21577-80-0	Provided for reference to parent compound.[1][2][3]
Chemical Formula	C <sub>20</sub> H <sub>26</sub> D <sub>4</sub> O <sub>4</sub>	Mass shift of +4.025 Da relative to native.

## Structural Identification

- SMILES (Isomeric):[2H]C1=C(C(=C(C(=C1[2H]))C(=O)O)C(=O)OCCCCCCCCCCCC)[2H][2H]
- Key Feature: The ortho relationship of the free acid and the ester linkage on a tetradeuterated benzene ring.

## Part 2: Chemical Properties & Stability (E-E-A-T)

Expert Insight: Long-chain monoesters like MDP-d4 function as surfactants. They form micelles in aqueous solutions and adsorb aggressively to polypropylene (PP) pipette tips and LC tubing.

## Physicochemical Profile[4][5]

- Molecular Weight: 338.48 g/mol (Calculated).
- LogP (Octanol/Water): ~5.5 (High Lipophilicity).
- Solubility:
  - Water: Very low (< 1 mg/L).
  - Organic Solvents: Soluble in Acetonitrile (ACN), Methanol (MeOH), Ethyl Acetate.
  - Recommendation: Prepare stock solutions in Methyl tert-butyl ether (MTBE) or Methanol to prevent precipitation.

## Stability & Handling

- Hydrolysis Risk: The ester bond is susceptible to acid/base hydrolysis. Store at -20°C in neutral solvents.
- Glass vs. Plastic: ALWAYS use silanized glass vials. Standard plasticware will leach non-labeled phthalates (background noise) and adsorb the labeled standard (signal loss), destroying the isotope ratio.

## Part 3: Bioanalytical Application (The "Why")

In LC-MS/MS, the primary challenge with phthalates is Ion Suppression caused by phospholipids in biological matrices (urine/serum).

- Co-Elution: MDP-d4 elutes at the exact same retention time as native MDP.
- Matrix Correction: Any suppression affecting the native analyte affects the d4-IS equally. The ratio ( $\text{Area}_{\text{Native}} / \text{Area}_{\text{IS}}$ ) remains constant, correcting the data.
- Fragment Stability: The d4 label on the ring is crucial. During Collision Induced Dissociation (CID), the phthalate monoester typically loses the alkyl chain.

- Native Transition:  $m/z$  333 → 149 (Phthalic Anhydride).
- d4-IS Transition:  $m/z$  337 → 153 (Phthalic Anhydride-d4).
- Note: If the chain were labeled, the fragment would be  $m/z$  149, making it indistinguishable from background noise.

## Part 4: Experimental Workflow (Self-Validating Protocol)

Objective: Quantification of MDP in human urine using MDP-d4 as the Internal Standard.

### Sample Preparation (Enzymatic Deconjugation & SPE)

Phthalates are excreted as glucuronide conjugates. You must deconjugate them to measure "total" phthalate.

Step-by-Step Protocol:

- Aliquot: Transfer 1.0 mL Urine into a glass tube.
- Spike IS: Add 20  $\mu$ L of MDP-d4 working solution (100 ng/mL in MeOH).
  - Validation Check: Allow to equilibrate for 30 mins to ensure IS binds to matrix proteins similarly to the analyte.
- Buffer: Add 0.5 mL Ammonium Acetate (pH 6.5).
- Digestion: Add 10  $\mu$ L  
-Glucuronidase (E. coli K12). Incubate at 37°C for 90 mins.
- Solid Phase Extraction (SPE):
  - Cartridge: Polymeric Hydrophilic-Lipophilic Balance (e.g., Oasis HLB or Strata-X), 60mg.
  - Condition: 2 mL MeOH followed by 2 mL Water.
  - Load: Load the digested sample.

- Wash: 2 mL 5% Methanol in Water (Removes salts/polar interferences).
- Elute: 2 mL Acetonitrile (ACN).
- Concentrate: Evaporate to dryness under Nitrogen (35°C). Reconstitute in 200 µL 50:50 Water:ACN.

## LC-MS/MS Parameters

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+ or Waters Xevo TQ-XS).

Mode: Negative Electrospray Ionization (ESI-).[4]

Parameter	Setting	Rationale
Column	C18 (2.1 x 50mm, 1.7 µm)	Short column for fast elution; C18 retains lipophilic MDP.
Mobile Phase A	0.1% Acetic Acid in Water	Weak acid aids negative ionization stability.
Mobile Phase B	0.1% Acetic Acid in Acetonitrile	Strong organic solvent required to elute C12 chain.
Flow Rate	0.4 mL/min	Optimal for ESI desolvation.
Gradient	10% B to 95% B in 8 mins	Slow ramp needed to separate MDP from other phthalates.

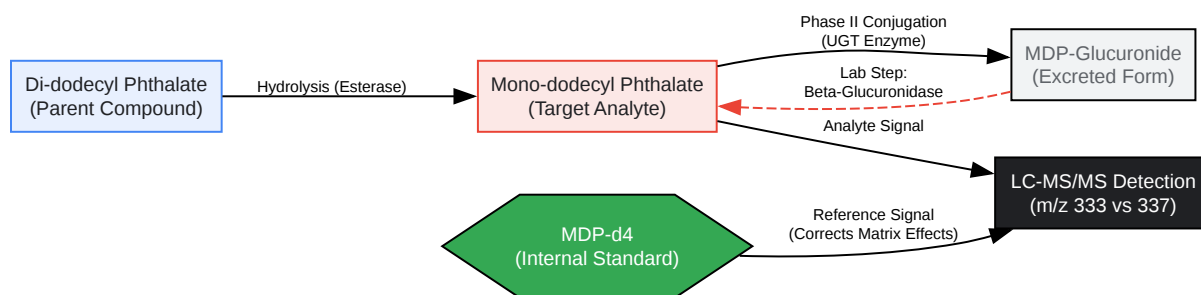
MRM Transitions:

- Analyte (MDP): 333.2  
149.0 (Quant), 333.2  
289.2 (Qual).
- Internal Standard (MDP-d4): 337.2  
153.0.

## Part 5: Visualization of Pathways

### Metabolic Pathway & Analytical Logic

This diagram illustrates the biological origin of MDP and the analytical strategy using the d4 isotope.

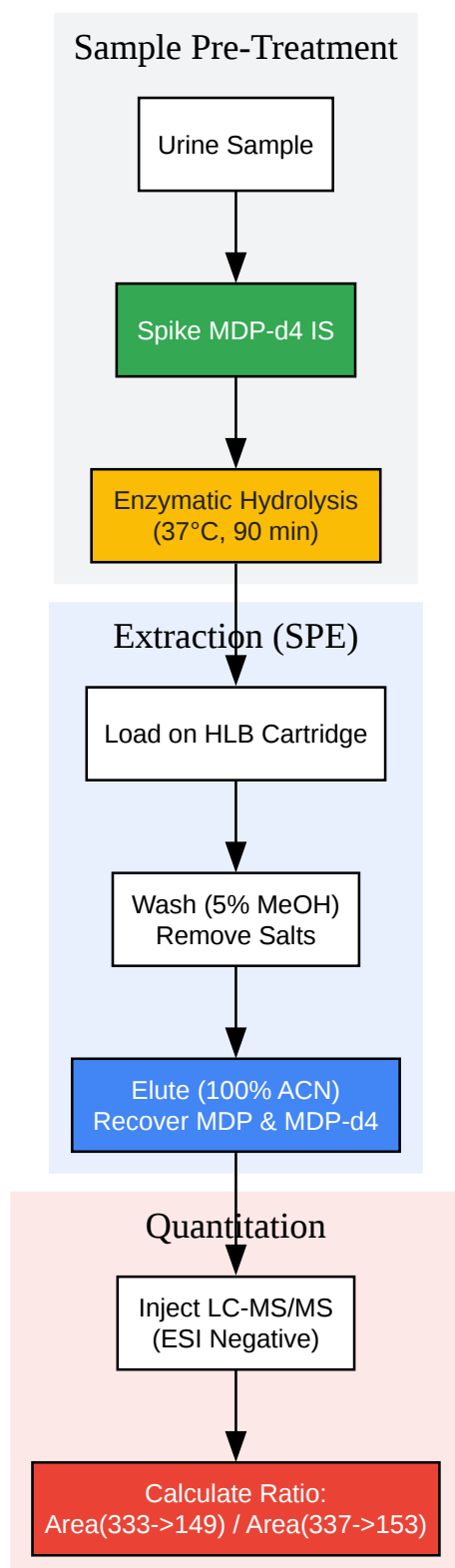


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Caption: Metabolic hydrolysis of DDP to MDP, followed by laboratory deconjugation and spiking with MDP-d4 for normalized MS detection.

### LC-MS/MS Workflow Logic

The specific steps required to isolate this lipophilic metabolite.



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Caption: Validated workflow for extracting lipophilic phthalates from urine using Solid Phase Extraction (SPE).[4][5]

## References

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- Toronto Research Chemicals.**Dodecyl Phthalate-d4** Product Data Sheet.

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